

# effects of annealing temperature on 1,3-Diaminopropane dihydroiodide treated films

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## Compound of Interest

Compound Name: 1,3-Diaminopropane dihydroiodide

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## Technical Support Center: 1,3-Diaminopropane Dihydroiodide (DADI) Film Treatment

This technical support center provides troubleshooting guides and frequently asked questions for researchers, scientists, and drug development professionals working with **1,3-Diaminopropane dihydroiodide** (also known as PDADI) treated films, particularly in the context of perovskite solar cells.

## Frequently Asked Questions (FAQs)

Q1: What is **1,3-Diaminopropane dihydroiodide** and what is its primary application in thin-film research?

**1,3-Diaminopropane dihydroiodide** ( $C_3H_{12}I_2N_2$ ) is an organic ammonium salt used primarily as a surface passivation agent for perovskite films in solar cells.<sup>[1][2]</sup> Its main function is to reduce defect density at the interface between the perovskite layer and the electron transporting layer (ETL), which helps to improve charge carrier transport and reduce non-radiative recombination.<sup>[1][2]</sup> This leads to significant enhancements in power conversion efficiency (PCE) and stability of the solar cells.<sup>[2][3]</sup>

Q2: How does **1,3-Diaminopropane dihydroiodide** passivate defects?

The effectiveness of **1,3-Diaminopropane dihydroiodide** as a passivation agent is due to its molecular structure. It has two primary amine groups ( $\text{-NH}_2$ ) that can interact with the perovskite surface to passivate defects.<sup>[1]</sup> Simultaneously, the iodide ions ( $\text{I}^-$ ) from the dihydroiodide salt can fill iodine vacancies, which are common defects in perovskite films.<sup>[1]</sup> This dual-action passivation improves both the electronic properties and the stability of the perovskite layer.<sup>[3][4]</sup>

Q3: What are the reported benefits of using **1,3-Diaminopropane dihydroiodide** in perovskite solar cells?

Research has shown several key benefits of treating perovskite films with **1,3-Diaminopropane dihydroiodide**:

- **Increased Power Conversion Efficiency (PCE):** Studies have reported impressive PCEs of over 25% in laboratory settings for DADI-modified p-i-n perovskite solar cells.<sup>[2]</sup>
- **Improved Open-Circuit Voltage (Voc):** The passivation of defects leads to a reduction in non-radiative recombination, resulting in a higher open-circuit voltage.<sup>[2][5]</sup>
- **Enhanced Stability:** DADI-treated solar cells have shown improved storage stability, retaining a high percentage of their initial PCE over long periods.<sup>[2]</sup>
- **Reduced Defect Density:** It effectively passivates defects on the perovskite surface without creating a new perovskite layer.<sup>[1][2]</sup>

Q4: How is the **1,3-Diaminopropane dihydroiodide** solution typically prepared for film treatment?

The most common method for synthesizing **1,3-Diaminopropane dihydroiodide** is through a direct acid-base neutralization reaction between 1,3-Diaminopropane and hydroiodic acid (HI).<sup>[1]</sup> A precise 1:2 molar ratio of 1,3-Diaminopropane to hydroiodic acid is required for the complete formation of the dihydroiodide salt.<sup>[1]</sup> For application, it is often dissolved in a solvent like isopropanol at a specific concentration (e.g., 0.75 mM).<sup>[6]</sup>

## Troubleshooting Guides

Issue 1: Low Power Conversion Efficiency (PCE) after DADI treatment.

Possible Cause	Troubleshooting Step
Suboptimal Annealing Temperature	The annealing temperature is a critical parameter that influences the crystallization of the perovskite film and the effectiveness of the DADI passivation.[7] Improper annealing can lead to poor film quality and device performance.[8] Systematically vary the annealing temperature (e.g., in 10-20°C increments around a baseline of 100-150°C) to find the optimal condition for your specific perovskite composition and DADI treatment.
Incorrect DADI Solution Concentration	The concentration of the DADI solution can impact the extent of surface passivation. Too low a concentration may not be sufficient to passivate all defects, while too high a concentration could potentially introduce other issues. Prepare a series of DADI solutions with varying concentrations to find the optimal one for your system.[6]
Incomplete Defect Passivation	Even with DADI treatment, there might be residual defects affecting the PCE. Consider combining the DADI treatment with other passivation strategies or optimizing the deposition of the perovskite layer itself to reduce the initial defect density.

Issue 2: Poor film morphology (e.g., pinholes, low crystallinity) after DADI treatment and annealing.

Possible Cause	Troubleshooting Step
Inappropriate Annealing Temperature or Time	The annealing process significantly affects the morphology and crystallinity of the perovskite film. <sup>[7][9]</sup> A temperature that is too low may not provide enough energy for proper crystal growth, while a temperature that is too high or an annealing time that is too long can lead to decomposition of the perovskite material. <sup>[7][9]</sup> A systematic optimization of both annealing temperature and time is recommended. <sup>[8]</sup>
Solvent-Related Issues	The solvent used for the DADI solution and the anti-solvent used in perovskite deposition can influence the final film quality. Ensure the solvents are of high purity and are compatible with the underlying layers. Solvent vapor annealing is another technique that can be explored to improve film morphology, though it can also alter the film's stoichiometry. <sup>[10]</sup>
Substrate Contamination	Any contamination on the substrate can lead to the formation of pinholes and other defects in the film. <sup>[11]</sup> Ensure a rigorous cleaning procedure for your substrates before depositing any layers.

Issue 3: Device instability and rapid degradation after DADI treatment.

Possible Cause	Troubleshooting Step
Thermal Decomposition during Annealing	While annealing is necessary, excessive heat can cause the perovskite film to decompose, which will negatively impact the long-term stability of the device.[7] High-temperature rapid annealing has been explored as a method to achieve good crystallinity while minimizing decomposition.[9]
Environmental Factors	Perovskite films are sensitive to moisture and oxygen.[8] Ensure that all processing steps, including the DADI treatment and annealing, are carried out in a controlled inert environment, such as a nitrogen-filled glovebox.[8]
Incomplete Passivation	While DADI is an effective passivator, incomplete coverage or reaction can leave defect sites that act as initiation points for degradation. Optimizing the DADI concentration and application method is crucial for ensuring uniform and complete passivation.

## Data Presentation

Table 1: Reported Performance Enhancements with **1,3-Diaminopropane Dihydroiodide** (DADI) Treatment

Performance Metric	Control Device	DADI-Treated Device	Reference
Power Conversion Efficiency (PCE)	23.26%	25.29%	[5]
Open-Circuit Voltage (Voc)	1.06 V	1.15 V	[5][12]
Fill Factor (FF)	63.4%	>75% (with post-annealing)	[5][6]

Table 2: Expected Effects of Varying Annealing Temperature on Perovskite Film Properties

Property	Low Annealing Temperature	Optimal Annealing Temperature	High Annealing Temperature
Crystallinity	Low, small grain size[13]	High, large grain size[13][14]	Can lead to decomposition[7]
Defect Density	High	Low	Increases due to decomposition[7]
Optical Absorption	Lower	Higher	May decrease due to phase changes[7]
Carrier Lifetime	Shorter	Longer[13]	Shorter
Film Morphology	May have residual solvent, poor grain formation	Uniform, dense film with well-defined grains[14]	Risk of pinhole formation and degradation

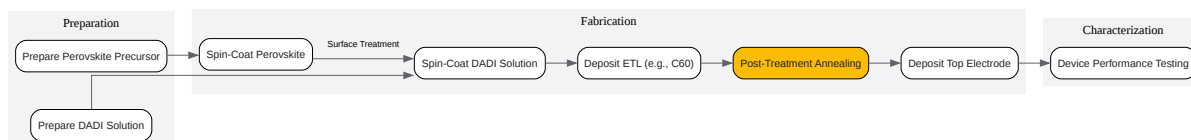
## Experimental Protocols

### Protocol 1: Surface Treatment of Perovskite Films with **1,3-Diaminopropane Dihydroiodide** (DADI)

- Prepare the DADI Solution:
  - Dissolve **1,3-Diaminopropane dihydroiodide** in a suitable solvent, such as isopropanol, to the desired concentration (e.g., 0.75 mM).[6]
  - Ensure the solution is well-mixed and fully dissolved.
- Perovskite Film Deposition:
  - Deposit the perovskite precursor solution onto the substrate using a standard method like spin-coating.
  - Follow your established protocol for anti-solvent dripping and initial drying.

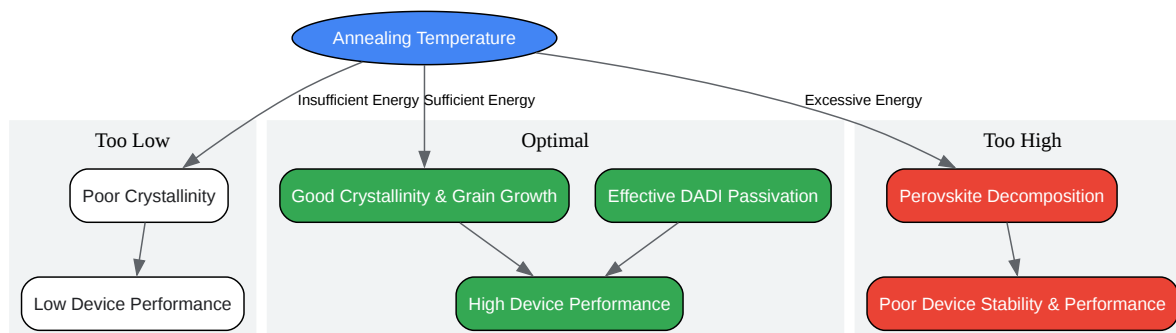
- DADI Treatment:
  - After the perovskite film is formed, spin-coat the DADI solution on top of the perovskite layer.[\[6\]](#)
- Deposition of Subsequent Layers:
  - Proceed with the deposition of the electron-transport layer (e.g., C60) and any other subsequent layers as required by your device architecture.[\[5\]](#)[\[6\]](#)
- Post-Treatment Annealing:
  - Transfer the complete film stack to a hotplate inside an inert environment.
  - Anneal the film at a predetermined temperature and time (e.g., 150°C for 1 minute).[\[6\]](#)  
This step is crucial for improving the compositional homogeneity at the interfaces.[\[12\]](#)
  - Allow the film to cool down to room temperature before proceeding with the deposition of the top electrode.

## Visualizations



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Caption: Experimental workflow for the fabrication of DADI-treated perovskite solar cells.



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Caption: Logical relationship between annealing temperature and its effects on film properties.

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## References

- 1. 1,3-Diaminopropane dihydroiodide | 120675-53-8 | Benchchem [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. A single molecule boosts the performance of solar cells [kaust.edu.sa]
- 4. azom.com [azom.com]
- 5. researchgate.net [researchgate.net]
- 6. arxiv.org [arxiv.org]
- 7. Frontiers | A Holistic Study on the Effect of Annealing Temperature and Time on CH<sub>3</sub>NH<sub>3</sub>PbI<sub>3</sub>-Based Perovskite Solar Cell Characteristics [frontiersin.org]
- 8. benchchem.com [benchchem.com]



- 9. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 10. Solvent vapour annealing of methylammonium lead halide perovskite: what's the catch? - Journal of Materials Chemistry A (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. [2411.18756] Diamine Surface Passivation and Post-Annealing Enhance Performance of Silicon-Perovskite Tandem Solar Cells [[arxiv.org](https://arxiv.org)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. [chalcogen.ro](https://chalcogen.ro) [[chalcogen.ro](https://chalcogen.ro)]
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